

3-Hydroxy-4-nitrobenzoic acid physical and chemical properties

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Compound of Interest

Compound Name: 3-Hydroxy-4-nitrobenzoic acid

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An In-depth Technical Guide to 3-Hydroxy-4-nitrobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3-Hydroxy-4-nitrobenzoic acid**. It includes detailed experimental protocols for its synthesis and visual representations of its biological interactions and manufacturing workflows, designed to support research and development activities.

Core Physical and Chemical Properties

3-Hydroxy-4-nitrobenzoic acid is an organic compound with the molecular formula $C_7H_5NO_5$. [1] It is characterized by a benzene ring substituted with a carboxylic acid group, a hydroxyl group, and a nitro group. These functional groups contribute to its specific chemical reactivity and biological activity. The compound typically appears as a yellow to brown crystalline powder. [1][2]

Table 1: Physical and Chemical Properties of **3-Hydroxy-4-nitrobenzoic Acid**

Property	Value	Source(s)
IUPAC Name	3-hydroxy-4-nitrobenzoic acid	[3]
CAS Number	619-14-7	[1][4][5][6]
Molecular Formula	C ₇ H ₅ NO ₅	[1][4][5]
Molecular Weight	183.12 g/mol	[1][4]
Appearance	Yellow to brown powder	[1][2]
Melting Point	229-231 °C	[1][7][8]
Boiling Point	316.77 °C (rough estimate)	[1][7][8]
Density	1.6074 - 1.631 g/cm ³ (rough estimate)	[1][6]
Water Solubility	Insoluble / 1.08 g/L (calculated)	[1][2][6]
pKa	3.30 ± 0.10 (Predicted)	[1][2][5]
Flash Point	175.4 °C	[1][6][8]
Vapor Pressure	1.74E-06 mmHg at 25°C	[1][8]
Refractive Index	1.6280 (estimate)	[1][7][8]
EINECS Number	210-580-9	[1][5]
Beilstein Reference	2107564	[5]
SMILES	C1=CC(=C(C=C1C(=O)O)O)-- INVALID-LINK--[O-]	[3][4]

Experimental Protocols

Detailed methodologies for the synthesis of **3-Hydroxy-4-nitrobenzoic acid** are crucial for researchers. Below are protocols derived from available literature.

Protocol 1: Synthesis via Nitration of m-Hydroxybenzoic Acid

This protocol describes the synthesis of **3-Hydroxy-4-nitrobenzoic acid** through the nitration of m-hydroxybenzoic acid.

- Materials:
 - m-Hydroxybenzoic acid (50 g)
 - Nitrobenzene (175 ml)
 - Fuming nitric acid (17 ml)
 - Carbon tetrachloride
 - Dilute alcohol
- Procedure:
 - Dissolve 50 g of m-hydroxybenzoic acid in 175 ml of hot nitrobenzene.
 - Cool the resulting solution to a temperature range of 35-40°C.
 - Separately, dissolve 17 ml of fuming nitric acid in an equal volume of nitrobenzene.
 - Slowly add the nitric acid solution to the m-hydroxybenzoic acid solution over a period of 4 hours, while maintaining continuous stirring.
 - After the addition is complete, filter the resulting product.
 - Wash the filtered product with carbon tetrachloride.
 - Recrystallize the product from dilute alcohol to achieve purification.[9]

Protocol 2: Synthesis from m-Cresol

This patented method outlines a synthesis pathway starting from m-cresol, involving nitration followed by oxidation.

- Step 1: Nitration of m-Cresol

- Add 108g (1mol) of m-cresol, 0.25-0.35mol of metallic lithium, and 700-900mL of sulfuric acid to a reactor.
- Stir the mixture at a temperature of 45-50°C.
- Drip 350-500mL of concentrated nitric acid into the reactor.
- After the addition is complete, continue the reaction for 2 hours.
- Steam distill the mixture to obtain 5-methyl-2-nitrophenol.[10]
- Step 2: Oxidation to **3-Hydroxy-4-nitrobenzoic acid**
 - Dissolve the 5-methyl-2-nitrophenol in 1.9-2.3L of dehydrated alcohol and place it in a reactor.
 - Maintain the temperature at 55-60°C.
 - Drip 1.7-2.3mol of H₂O₂ into the solution while stirring at 45-55 rpm.
 - Control the pressure at 1.3-1.5Mpa and continue the reaction for 2 hours.
 - Remove the dehydrated alcohol and excess H₂O₂.
 - Use steam distillation to remove impurities, which will cause the yellow crystals of the final product to precipitate.
 - Dry the crystals to obtain **3-Hydroxy-4-nitrobenzoic acid**.[10]

Characterization and Analysis: Standard analytical techniques are used to confirm the identity and purity of the synthesized compound. These include:

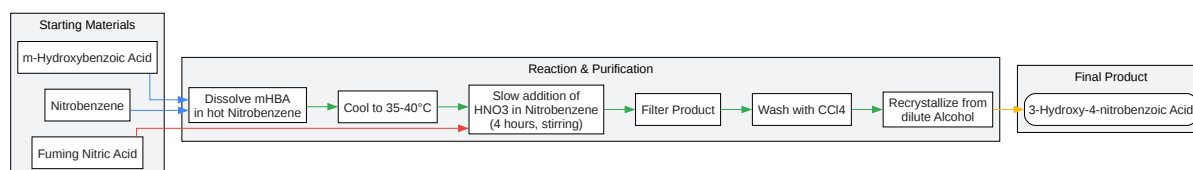
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectra are used to elucidate the molecular structure.[11]
- Infrared (IR) Spectroscopy: IR spectra help identify the characteristic functional groups present in the molecule.[3][12]

- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and fragmentation pattern.[3][13]
- UV-Visible Spectroscopy: UV-Vis spectroscopy provides information about the electronic transitions within the molecule.[3]

Spectral data for **3-Hydroxy-4-nitrobenzoic acid** is available in public databases such as the NIST Chemistry WebBook and ChemicalBook for comparison.[3][11][12][13]

Visualized Workflows and Biological Interactions

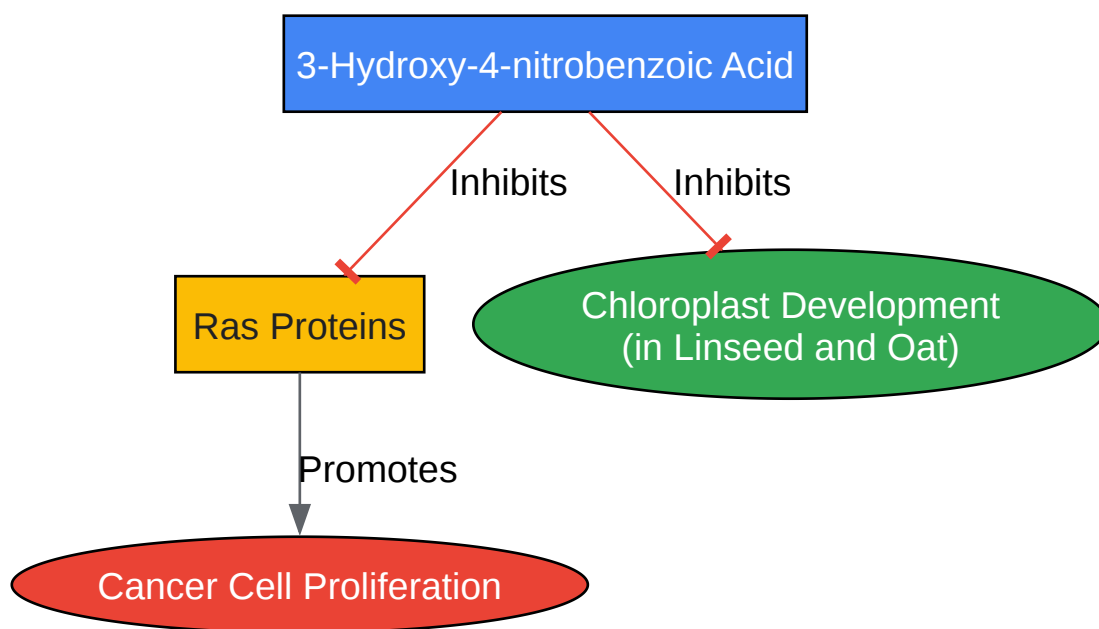
Diagram 1: Synthesis Workflow of **3-Hydroxy-4-nitrobenzoic Acid**



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Caption: Synthesis workflow via nitration of m-hydroxybenzoic acid.

Diagram 2: Biological Activity of **3-Hydroxy-4-nitrobenzoic Acid**



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Caption: Inhibitory effects of **3-Hydroxy-4-nitrobenzoic acid**.

Biological Activity and Applications

3-Hydroxy-4-nitrobenzoic acid has demonstrated notable biological activities that make it a compound of interest for further investigation in both pharmaceutical and agricultural fields.

- **Oncology:** The compound exhibits inhibitory effects on Ras proteins.[6][14][15] Ras proteins are frequently mutated in various forms of cancer and play a critical role in signaling pathways that control cell proliferation and survival. By inhibiting these proteins, **3-Hydroxy-4-nitrobenzoic acid** presents potential as a scaffold for the development of novel anti-cancer therapeutics.[1][6]
- **Agriculture:** It has been shown to function as a growth inhibitor by preventing chloroplast development in certain plants, such as linseed and oat seedlings.[1][6][15] This property could be explored for applications in plant biology research and potentially as a selective herbicide.
- **Chemical Synthesis:** Beyond its direct biological applications, it serves as a valuable intermediate in organic synthesis for creating more complex molecules.[4][16]

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